

Toxicological Profile of Chlorinated Benzyl Alcohols: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichloro-4-(hydroxymethyl)phenol

CAS No.: 720679-54-9

Cat. No.: B1395964

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Executive Summary

Chlorinated benzyl alcohols (CBAs)—specifically 2,4-dichlorobenzyl alcohol (2,4-DCBA), 4-chlorobenzyl alcohol (4-CBA), and 2-chlorobenzyl alcohol (2-CBA)—represent a class of halogenated aromatic alcohols widely utilized as intermediates in pharmaceutical synthesis and as active antiseptic agents.

From a toxicological perspective, these compounds exhibit a low order of acute systemic toxicity (Category 4 or 5) but present significant local irritation hazards to mucosal membranes. The primary metabolic clearance pathway involves rapid oxidation to the corresponding chlorobenzoic acid, followed by glycine conjugation to form chlorohippuric acids. Unlike benzyl chloride, CBAs are generally non-genotoxic in the Ames assay, distinguishing them as safer alternatives for specific biocidal applications.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

The position of the chlorine substituent significantly influences the lipophilicity (LogP) and metabolic steric hindrance of the molecule.

Compound	CAS No.[1] [2][3][4][5] [6][7]	Mol. Weight	LogP (Oct/Water)	Physical State	Key Application
2,4-Dichlorobenzyl Alcohol	1777-82-8	177.03	~2.4	White Crystalline Solid	Antiseptic (Lozenges), Antiviral
4-Chlorobenzyl Alcohol	873-76-7	142.58	~1.9	Solid / Powder	Agrochemical Intermediate
2-Chlorobenzyl Alcohol	17849-38-6	142.58	~1.8	Solid	Organic Synthesis

Toxicokinetics and Metabolism

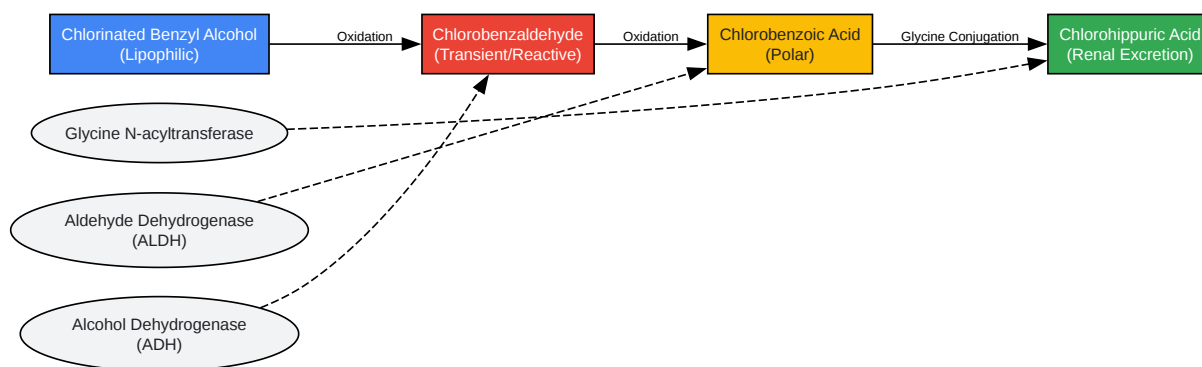
Metabolic Pathway

The core detoxification mechanism for CBAs mirrors that of benzyl alcohol but is rate-modulated by the chlorine substituents.

- Phase I (Oxidation): The alcohol is oxidized to the corresponding aldehyde by Alcohol Dehydrogenase (ADH), then rapidly converted to the chlorobenzoic acid by Aldehyde Dehydrogenase (ALDH).
- Phase II (Conjugation): The resulting chlorobenzoic acid reacts with glycine via Glycine N-acyltransferase to form the water-soluble chlorhippuric acid, which is renally excreted. A minor pathway involves glucuronidation.

Mechanistic Insight: The ortho-substitution in 2-CBA and 2,4-DCBA introduces steric hindrance near the reaction center, potentially slowing the initial ADH-mediated oxidation compared to the unhindered 4-CBA.

Visualization: Metabolic Clearance Pathway



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Figure 1: Stepwise metabolic oxidation and conjugation of chlorinated benzyl alcohols.

Toxicological Profile

Acute Toxicity

The acute oral toxicity is low, with LD50 values consistently above 2000 mg/kg in rodents. Death at high doses is typically associated with central nervous system (CNS) depression, a common effect of high-dose alcohol exposure.

Compound	Species	Route	LD50 Value	GHS Classification
2,4-DCBA	Rat	Oral	~3000 mg/kg	Category 5 (Low Toxicity)
2,4-DCBA	Mouse	Oral	2300 mg/kg	Category 5
4-CBA	Rat	Oral	2910 mg/kg	Category 5
2-CBA	Rat	Oral	>2000 mg/kg*	Category 4/5 (Harmful)

*Estimated based on isomeric similarity and "Harmful" regulatory labeling.

Irritation and Sensitization

- Skin: Moderate irritant.[2] Prolonged occlusion can cause erythema.
- Eye: Severe irritant (Category 2A).[1] Direct contact induces conjunctival redness and corneal opacity if not rinsed immediately.
- Sensitization: 2,4-DCBA is generally considered a non-sensitizer in the Guinea Pig Maximization Test (GPMT), though rare allergic reactions in humans have been noted in post-market surveillance of throat lozenges.

Genotoxicity & Carcinogenicity

Unlike their precursor benzyl chloride (a direct alkylating agent and known mutagen), chlorinated benzyl alcohols are non-genotoxic.

- Ames Test: 2,4-DCBA and 4-CBA have tested negative in *Salmonella typhimurium* strains TA98, TA100, TA1535, and TA1537, with and without S9 metabolic activation.
- Mechanism: The hydroxyl group does not act as a good leaving group for nucleophilic attack on DNA, preventing the alkylation mechanism seen with benzyl halides.

Developmental Toxicity (2,4-DCBA)

In prenatal developmental studies (rat), 2,4-DCBA exhibited a NOAEL (No Observed Adverse Effect Level) of approximately 100 mg/kg/day.

- High Dose (>400 mg/kg): Maternal weight loss and delayed skeletal ossification in fetuses were observed, likely secondary to maternal toxicity rather than direct teratogenicity.

Environmental Fate & Ecotoxicology

Chlorinated benzyl alcohols are often used in biocidal applications, making their environmental fate critical.

- Aquatic Toxicity: 2,4-DCBA is classified as toxic to aquatic life (Category 2/3).

- *Daphnia magna* EC50 (48h): ~22 mg/L.
- Fish LC50 (96h): 10–50 mg/L range (estimated).
- Biodegradability: Readily biodegradable. The oxidation pathway in bacteria mirrors mammalian metabolism (Alcohol → Acid), preventing long-term bioaccumulation.

Experimental Protocols

For researchers characterizing new derivatives or verifying safety batches, the following protocols are the industry standard.

Protocol A: In Vitro Metabolic Stability Assay

Objective: Determine the intrinsic clearance (

) and half-life (

) of the CBA candidate in liver microsomes.

Reagents:

- Pooled Liver Microsomes (Rat or Human) at 20 mg/mL protein.
- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).
- Test Compound (1 μM final concentration).

Workflow:

- Pre-incubation: Mix 475 μL of microsome solution (0.5 mg/mL in phosphate buffer pH 7.4) with 5 μL of test compound. Incubate at 37°C for 5 min.
- Initiation: Add 20 μL of NADPH regenerating system to start the reaction.
- Sampling: At t = 0, 5, 15, 30, and 60 min, remove 50 μL aliquots.

- Quenching: Immediately dispense aliquot into 150 μ L ice-cold acetonitrile (containing internal standard) to precipitate proteins.
- Analysis: Centrifuge (4000g, 10 min) and analyze supernatant via LC-MS/MS. Monitor the depletion of the parent alcohol and formation of the chlorobenzoic acid metabolite.

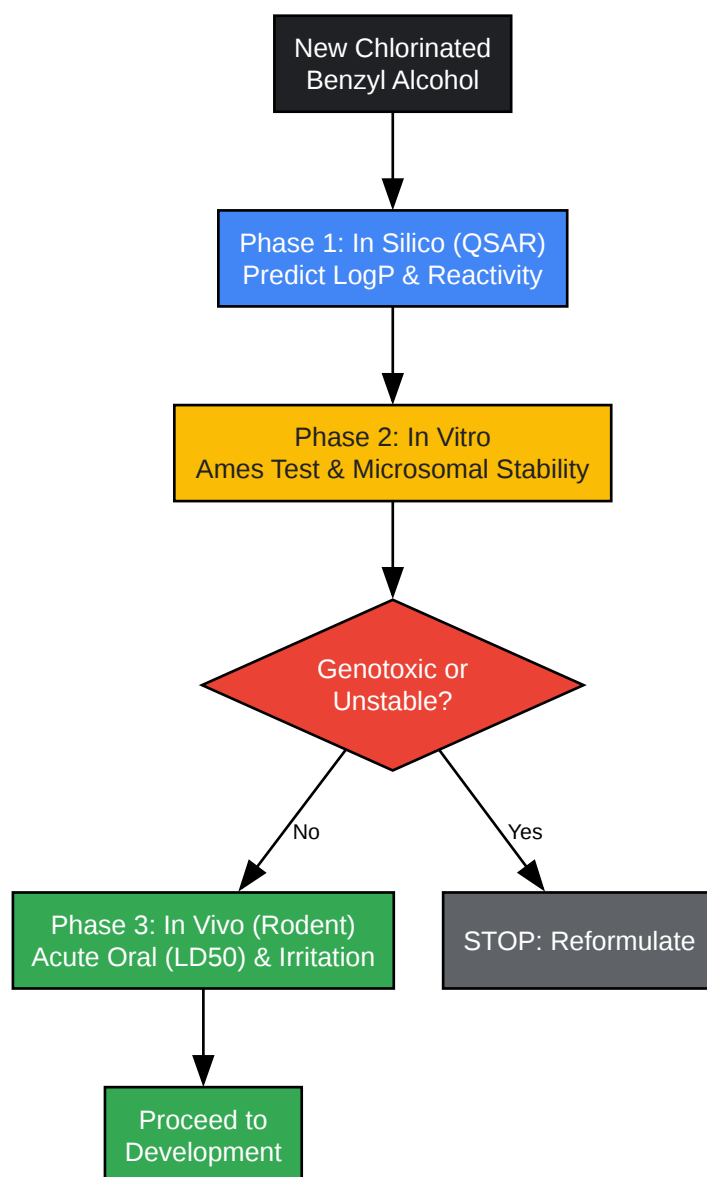
Protocol B: Bacterial Reverse Mutation Assay (Ames Test)

Objective: Confirm non-mutagenicity of the specific chlorinated isomer.

Workflow:

- Preparation: Prepare top agar containing 0.05 mM histidine/biotin.
- Inoculation: Mix 0.1 mL of *S. typhimurium* culture (TA98/TA100), 0.1 mL of test article (5 concentrations: 50–5000 μ g/plate), and 0.5 mL of S9 mix (or buffer).
- Plating: Pour mixture onto Minimal Glucose Agar plates.
- Incubation: Incubate at 37°C for 48–72 hours.
- Scoring: Count revertant colonies.
 - Validity Criteria: Negative control must be within historical range; Positive control must show >3-fold increase.
 - Result: A dose-dependent increase >2-fold over background indicates mutagenicity.

Visualization: Toxicity Assessment Workflow



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Figure 2: Tiered toxicological assessment workflow for chlorinated benzyl alcohols.

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